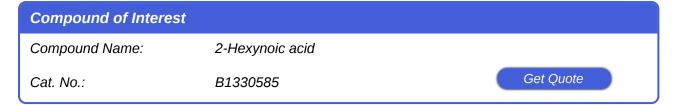


2-Hexynoic acid CAS number and molecular formula

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An In-depth Technical Guide to 2-Hexynoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hexynoic acid, a short-chain alkynoic fatty acid, is a molecule of growing interest in the scientific community, particularly in the fields of pharmacology and organic synthesis. Its unique chemical structure, featuring a terminal carboxylic acid and an internal triple bond, imparts a range of reactive properties and biological activities. This guide provides a comprehensive overview of **2-Hexynoic acid**, including its chemical and physical properties, synthesis methodologies, and known biological functions, with a focus on its role as a potential therapeutic agent.

Core Data Summary

A summary of the key identifiers and physicochemical properties of **2-Hexynoic acid** is presented below for quick reference.



Identifier/Property	Value	Reference
CAS Number	764-33-0	
Molecular Formula	C6H8O2	[1]
Molecular Weight	112.13 g/mol	
Density	0.992 g/mL at 25 °C	
Boiling Point	230 °C	
Refractive Index	n20/D 1.460	
pKa (Predicted)	2.67 ± 0.10	[1]

Experimental Protocols

The synthesis of 2-alkynoic acids, including **2-Hexynoic acid**, can be achieved through various organic chemistry methodologies. A general and common approach involves the carboxylation of a terminal alkyne. Below is a representative protocol.

Synthesis of 2-Hexynoic Acid via Carboxylation of 1-Pentyne

This protocol describes a common method for the synthesis of 2-alkynoic acids.

Materials:

- 1-Pentyne
- n-Butyllithium (n-BuLi) in hexanes
- Dry tetrahydrofuran (THF)
- Dry ice (solid carbon dioxide)
- · Diethyl ether
- Hydrochloric acid (HCl), aqueous solution
- Sodium sulfate (Na2SO4), anhydrous



• Standard glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon)

Procedure:

- Deprotonation of 1-Pentyne: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen inlet, dissolve 1-pentyne in dry THF.
 Cool the solution to -78 °C using a dry ice/acetone bath.
- To this cooled solution, add a solution of n-butyllithium in hexanes dropwise via a syringe, ensuring the internal temperature does not rise significantly. Stir the resulting mixture at -78
 °C for 1-2 hours.
- Carboxylation: While maintaining the low temperature, carefully add crushed dry ice to the
 reaction mixture in small portions. A vigorous reaction may be observed. Continue stirring
 until all the dry ice has sublimed and the reaction mixture has slowly warmed to room
 temperature.
- Work-up: Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride. Transfer the mixture to a separatory funnel and acidify with dilute hydrochloric acid to a pH of approximately 2.
- Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic layers and wash with brine.
- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude 2-Hexynoic acid.
- Purification: The crude product can be further purified by vacuum distillation or recrystallization.

Biological Activity and Signaling Pathways

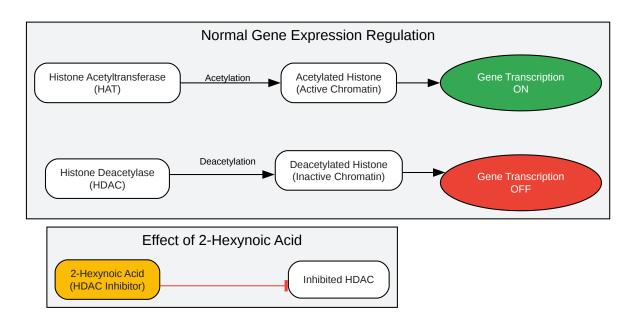
Recent research has highlighted the potential of 2-alkynoic fatty acids as biologically active molecules. Their activities include antibacterial and potential antiviral effects. A significant area of investigation is their role as inhibitors of histone deacetylases (HDACs).



HDACs are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression. They remove acetyl groups from lysine residues on histone proteins, leading to a more compact chromatin structure and transcriptional repression.[2][3] Inhibition of HDACs can restore the expression of silenced genes, including tumor suppressor genes, making HDAC inhibitors a promising class of anti-cancer agents.[4][5]

The inhibitory action of certain fatty acids on HDACs suggests a potential mechanism for **2- Hexynoic acid**'s biological effects. The general mechanism of HDAC inhibition often involves the inhibitor binding to the zinc ion in the active site of the enzyme, thereby blocking its catalytic activity.[6]

Below is a conceptual diagram illustrating the role of HDACs in gene silencing and the effect of an HDAC inhibitor like **2-Hexynoic acid**.



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Caption: Mechanism of HDAC inhibition by 2-Hexynoic acid.



The antibacterial activity of 2-alkynoic fatty acids has been demonstrated against various bacteria, including multidrug-resistant strains.[7] The triple bond at the C-2 position appears to be crucial for this activity.[7]

Conclusion

2-Hexynoic acid is a versatile molecule with significant potential in both synthetic chemistry and pharmacology. Its established role as a building block in organic synthesis is now complemented by emerging evidence of its biological activities, particularly as an HDAC inhibitor and an antibacterial agent. Further research into the specific molecular targets and mechanisms of action of **2-Hexynoic acid** and its derivatives is warranted to fully explore its therapeutic potential in drug development. This guide provides a foundational understanding for researchers and scientists to build upon in their future investigations of this promising compound.

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